

Essential Safety and Disposal Procedures for D-Idose-18O2

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Compound of Interest

Compound Name: D-Idose-18O2

Cat. No.: B15142495

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This document provides detailed guidance on the proper disposal of **D-Idose-18O2**, a stable, non-radioactive isotopically labeled sugar. The following procedures are based on established laboratory safety protocols for non-hazardous chemical waste, ensuring the safety of personnel and compliance with standard regulations.

Immediate Safety and Handling Precautions

While **D-Idose-18O2** is not classified as a hazardous substance, adherence to good industrial hygiene and safety practices is essential.^[1]

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat to prevent skin and eye contact.^[2]
- Ventilation: Use in a well-ventilated area. For powdered forms, avoid dust formation.^{[2][3]}
- Spill Response: In case of a spill, sweep up the solid material and place it into a suitable, labeled container for disposal. Avoid generating dust.^[2]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water.
 - Skin Contact: Wash off with soap and plenty of water.
 - Inhalation: Move to fresh air.

- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[3]

Step-by-Step Disposal Protocol

Proper disposal of **D-Idose-18O2** should be conducted in accordance with local, state, and federal regulations for non-hazardous chemical waste.

- Waste Identification and Collection:
 - Collect waste **D-Idose-18O2**, including any contaminated materials (e.g., weighing paper, gloves), in a designated, sealed, and clearly labeled waste container.
 - The label should include the chemical name ("**D-Idose-18O2**"), the words "Non-Hazardous Waste," and the date.
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2]
- Disposal Route:
 - Engage with your institution's Environmental Health and Safety (EHS) office to determine the approved disposal pathway for non-hazardous chemical waste.
 - Do not dispose of **D-Idose-18O2** down the drain.[2]
 - The primary disposal method will likely be through a licensed chemical waste contractor arranged by your EHS department.

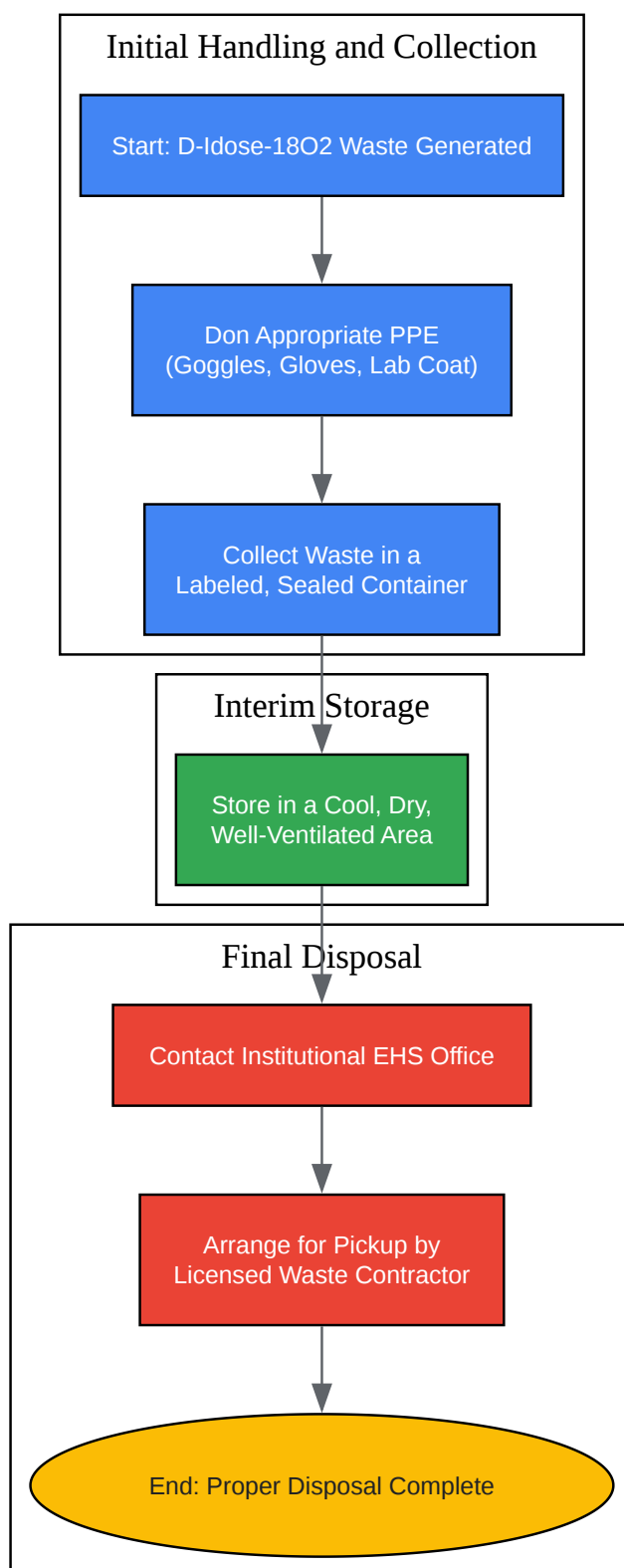
Quantitative Data Summary

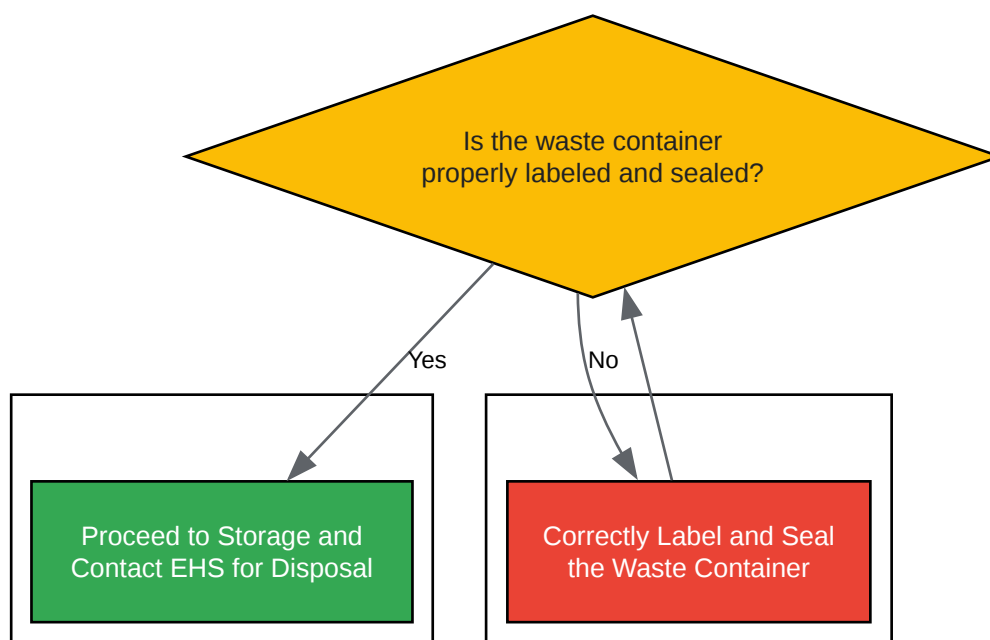
The following table summarizes the known physical and chemical properties of similar compounds, as specific data for **D-Idose-18O2** is not readily available.

Property	Data	Source
Physical State	Solid (Powder)	--INVALID-LINK--
Appearance	Off-white	--INVALID-LINK--
Odor	Odorless	--INVALID-LINK--
Molecular Formula	C ₆ H ₁₂ ¹⁸ O ₂ O ₄	--INVALID-LINK--
Molecular Weight	184.16 g/mol	--INVALID-LINK--
Hazard Classification	Not a hazardous substance or mixture.	--INVALID-LINK--, --INVALID-LINK--

Experimental Workflow and Decision Logic

The following diagrams illustrate the procedural workflow for the safe disposal of **D-Idose-18O2**.





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